

# CCT251545 in DMSO: Technical Support Center

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CCT251545

Cat. No.: B606553

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This guide provides researchers, scientists, and drug development professionals with comprehensive information regarding the solubility and stability of the WNT signaling inhibitor **CCT251545** when prepared in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **CCT251545** in DMSO?

A1: The reported solubility of **CCT251545** in DMSO varies between suppliers, but it is generally considered to have high solubility. It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of the compound.<sup>[1][2]</sup>

Supplier Data	Solubility in DMSO (mg/mL)	Molar Equivalent (mM)
Cayman Chemical	50 mg/mL	~118.5 mM
Selleck Chemicals	30 mg/mL to 84 mg/mL	~71.1 mM to ~199.1 mM
MedchemExpress	≥ 50 mg/mL	≥ 118.5 mM
Molecular Weight of CCT251545 is 421.9 g/mol . <sup>[3]</sup>		

Q2: How should I prepare a stock solution of **CCT251545** in DMSO?

A2: To ensure accurate and consistent results, a standardized protocol should be followed for preparing stock solutions. See the detailed "Protocol for Preparing **CCT251545** Stock Solution" below for a step-by-step guide.

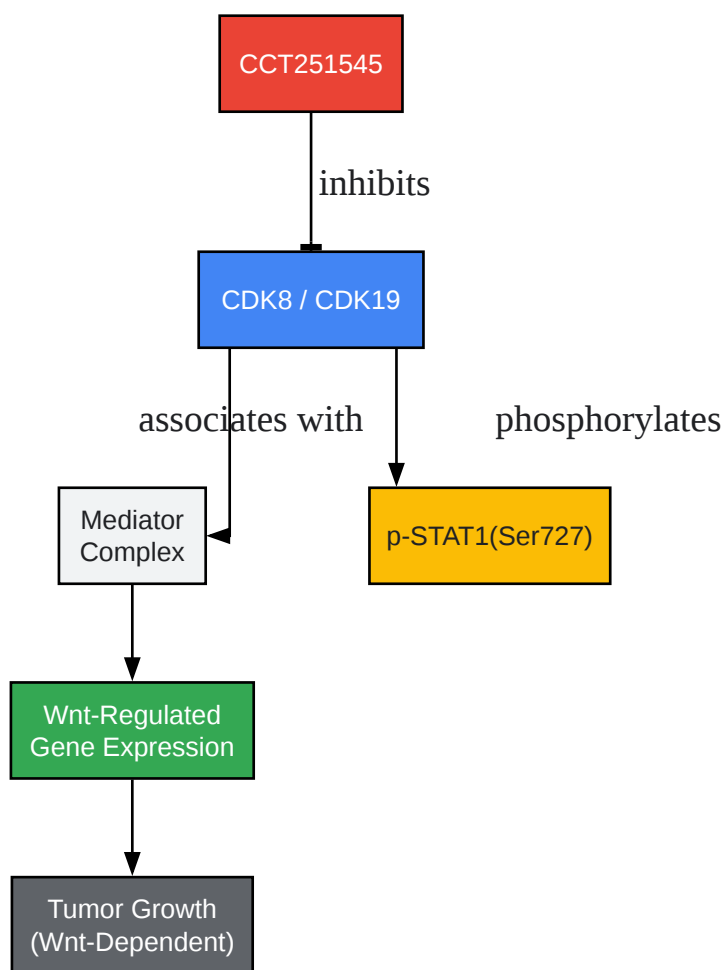
Q3: What are the recommended storage conditions and stability for **CCT251545**?

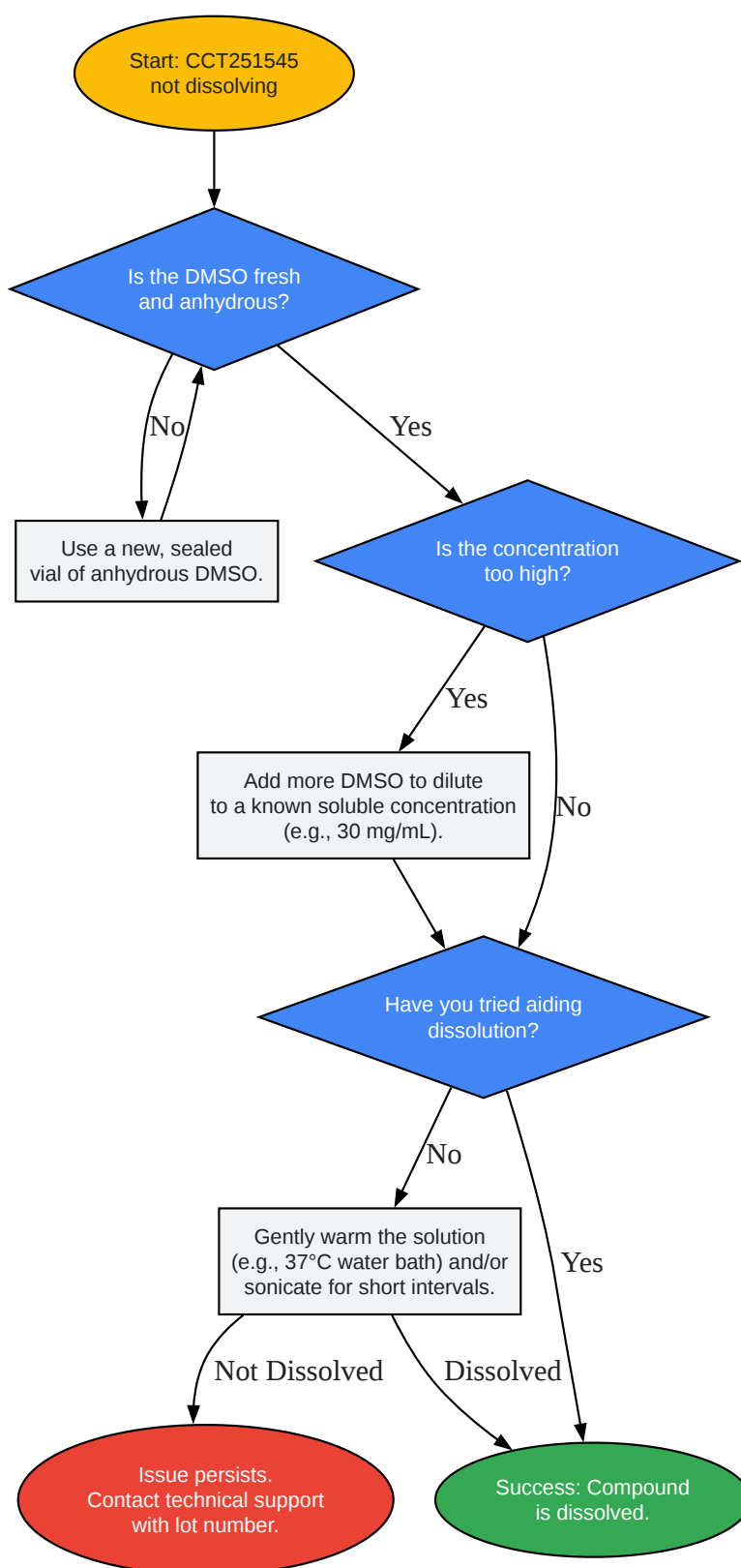
A3: Proper storage is critical to maintain the integrity of the compound, both in its solid form and in a DMSO stock solution. Aliquoting stock solutions is highly recommended to avoid repeated freeze-thaw cycles.<sup>[1]</sup>

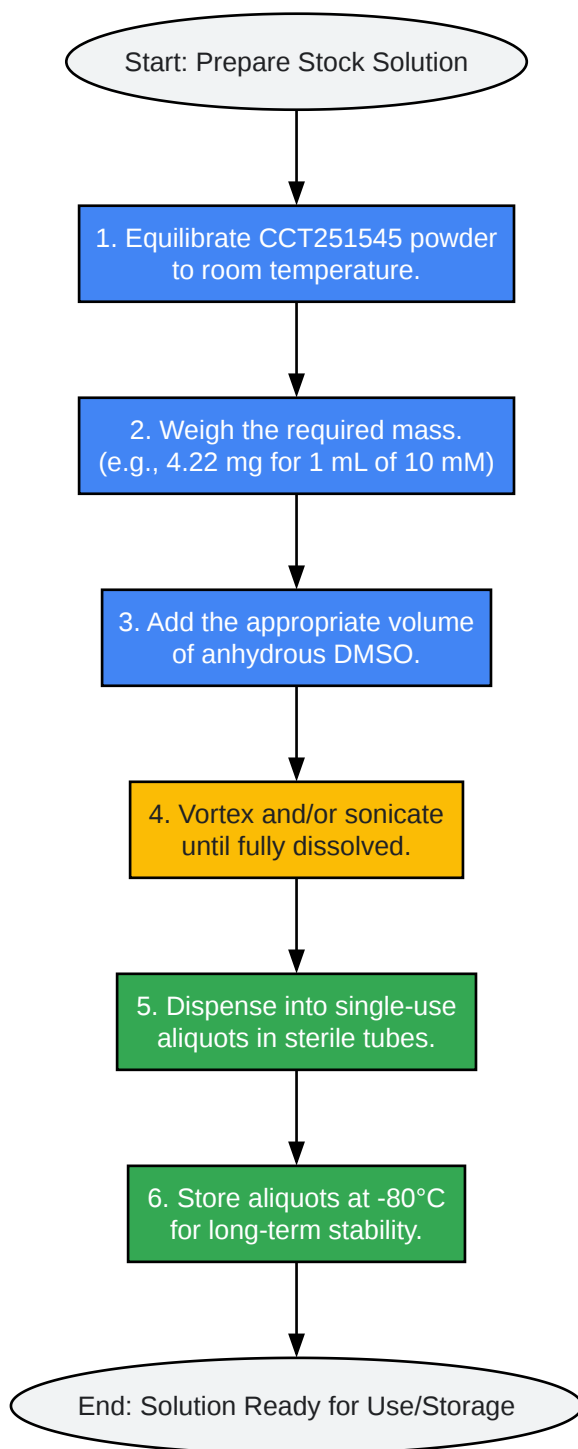
Form	Storage Temperature	Stability Period
Solid (Powder)	-20°C	≥ 3 years <sup>[1][2]</sup>
In DMSO (Solvent)	-80°C	1 to 2 years <sup>[1][2]</sup>
In DMSO (Solvent)	-20°C	1 month <sup>[1][2]</sup>

Q4: What is the mechanism of action for **CCT251545**?

A4: **CCT251545** is a potent and orally bioavailable inhibitor of WNT signaling.<sup>[1][3]</sup> It selectively targets the human mediator complex-associated protein kinases CDK8 and CDK19.<sup>[3][4]</sup> By inhibiting these kinases, **CCT251545** alters the expression of genes regulated by the Wnt pathway, which can reduce tumor growth in Wnt-dependent cancers.<sup>[3][4]</sup>







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## References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. A selective chemical probe for exploring the role of CDK8 and CDK19 in human disease - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)